

# Molecular formula and weight of Methyl 2,2-dichloro-1-methylcyclopropanecarboxylate.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 2,2-dichloro-1-methylcyclopropanecarboxylate

Cat. No.: B072944

[Get Quote](#)

## An In-depth Technical Guide to Methyl 2,2-dichloro-1-methylcyclopropanecarboxylate

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of **Methyl 2,2-dichloro-1-methylcyclopropanecarboxylate**, a halogenated cyclopropane derivative of interest in synthetic chemistry. This document details the compound's molecular characteristics, physicochemical properties, and a detailed experimental protocol for its synthesis via phase-transfer catalyzed dichlorocyclopropanation. While its primary application appears to be as a synthetic intermediate, this guide also touches upon its reported catalytic activity in electrochemical reactions. Information on its biological activity is not extensively available in current literature.

### Compound Identification and Properties

**Methyl 2,2-dichloro-1-methylcyclopropanecarboxylate** is a cyclopropane derivative containing a gem-dichloro group and a methyl ester functionality. Its core chemical and physical properties are summarized below.

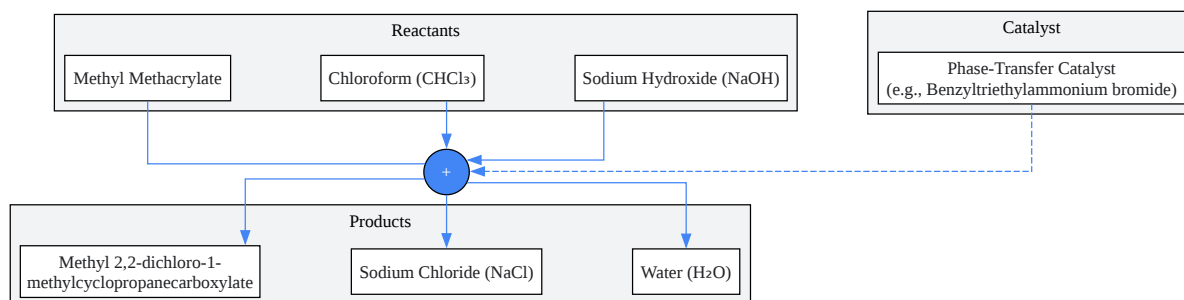
Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>8</sub> Cl <sub>2</sub> O <sub>2</sub>	[1][2]
Molecular Weight	183.03 g/mol	[1][2]
CAS Number	1447-13-8	[2]
Appearance	Not specified in literature	
Density	1.269 g/mL at 20 °C	[3]
Boiling Point	Not specified in literature	
Melting Point	Not specified in literature	
Solubility	Not specified in literature	

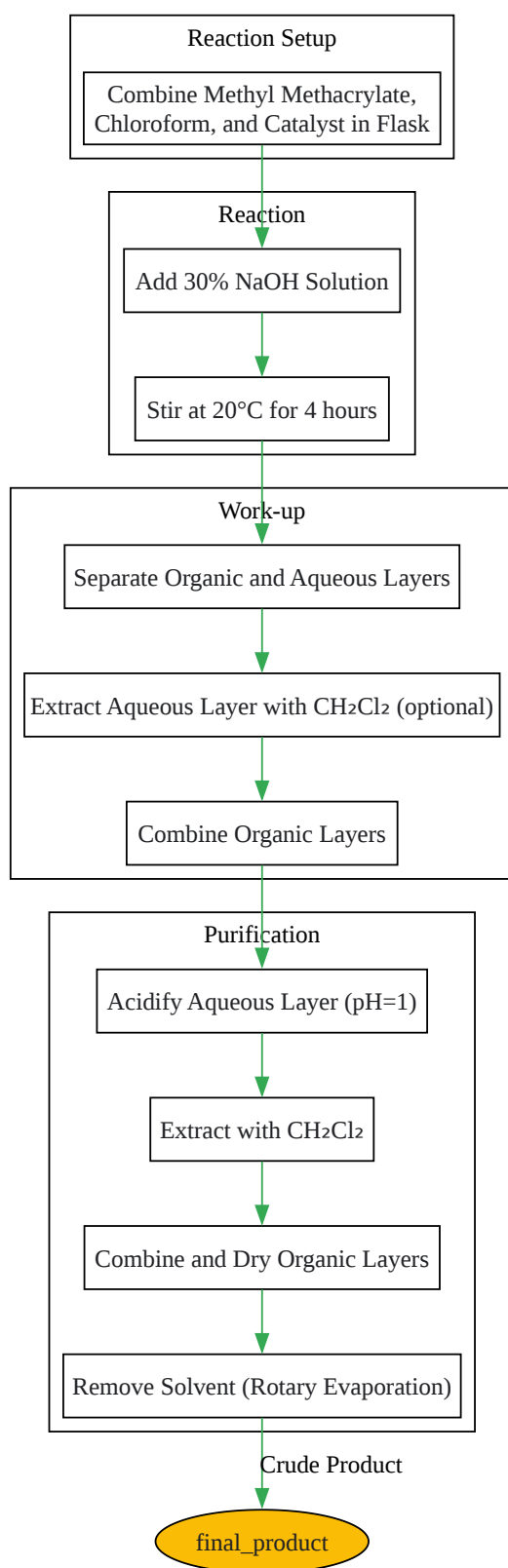
## Synthesis of Methyl 2,2-dichloro-1-methylcyclopropanecarboxylate

The primary route for the synthesis of **Methyl 2,2-dichloro-1-methylcyclopropanecarboxylate** is the dichlorocyclopropanation of methyl methacrylate. This reaction is efficiently carried out under phase-transfer catalysis (PTC) conditions, which facilitates the reaction between the organic substrate and the aqueous base.

### Reaction Scheme

The overall reaction involves the addition of dichlorocarbene (:CCl<sub>2</sub>) to the double bond of methyl methacrylate. The dichlorocarbene is generated in situ from chloroform and a strong base, such as sodium hydroxide.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Methyl 2,2-dichloro-1-methylcyclopropanecarboxylate | 1447-13-8 | BAA44713 [biosynth.com]
- 2. scbt.com [scbt.com]
- 3. METHYL 2,2-DICHLORO-1-METHYLCYCLOPROPANECARBOXYLATE | 1447-13-8 [chemicalbook.com]
- To cite this document: BenchChem. [Molecular formula and weight of Methyl 2,2-dichloro-1-methylcyclopropanecarboxylate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072944#molecular-formula-and-weight-of-methyl-2-2-dichloro-1-methylcyclopropanecarboxylate]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)